

Stability and storage conditions for 1,6-Dibromo-2-naphthol

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 1,6-Dibromo-2-naphthol

Cat. No.: B094854

[Get Quote](#)

An in-depth technical guide for researchers, scientists, and drug development professionals.

Technical Support Center: 1,6-Dibromo-2-naphthol

This guide provides comprehensive technical information on the stability, storage, and handling of **1,6-Dibromo-2-naphthol** (CAS: 16239-18-2). As a crucial intermediate in organic synthesis, particularly for pharmaceuticals like Naproxen and Nabumetone, understanding its properties is paramount for experimental success and safety.^[1]

Section 1: Quick Reference Data Sheet

For immediate access to key specifications, the following table summarizes the essential physical and chemical properties of **1,6-Dibromo-2-naphthol**.

Property	Value	Source(s)
CAS Number	16239-18-2	[2][3]
Molecular Formula	C ₁₀ H ₆ Br ₂ O	[2][3]
Molecular Weight	301.96 g/mol	[2][3]
Appearance	Pink to purple or light brown powder/solid	[2][3]
Melting Point	105-107 °C (lit.)	[3][4]
Boiling Point	368.5 ± 22.0 °C (Predicted)	[3][5]
Solubility	Soluble in benzene and ethanol	[6]
Storage Temperature	Room Temperature	[3][5]

Section 2: Frequently Asked Questions (FAQs)

Q1: What are the optimal storage conditions for 1,6-Dibromo-2-naphthol?

To ensure long-term stability, **1,6-Dibromo-2-naphthol** should be stored in a tightly sealed container in a cool, dry, and well-ventilated area.[7][8] The compound should be protected from moisture and light, as related phenolic compounds can be light-sensitive.[9] Storing under an inert atmosphere (e.g., argon or nitrogen) is recommended for extended periods to prevent potential oxidation.

Q2: My 1,6-Dibromo-2-naphthol is a pink/purple powder. Does this indicate degradation or impurity?

Not necessarily. The appearance of **1,6-Dibromo-2-naphthol** is commonly described as a pink, purple, or light brown powder.[2][3] This coloration is often intrinsic to the material, even at high purity, and can result from trace impurities formed during the bromination of 2-naphthol in its synthesis.[10][11] Significant darkening of the material over time, however, could be a sign of degradation. If in doubt, verify the compound's integrity by checking its melting point against the literature value (105-107 °C).[3][4]

Q3: What is the expected shelf-life of this compound?

While a specific expiration date is not typically provided, **1,6-Dibromo-2-naphthol** is a stable molecule when stored under the recommended conditions.^[12] For optimal results in sensitive applications, it is best practice to use the material within 1-2 years of receipt. For older samples, re-qualifying the material by analytical methods such as melting point determination, TLC, or NMR is advised before use.

Q4: What chemicals and conditions should I avoid when working with 1,6-Dibromo-2-naphthol?

This compound is incompatible with strong oxidizing agents.^{[7][12]} Contact with such agents can lead to vigorous reactions and decomposition. Additionally, avoid exposure to excessive heat and light to prevent degradation.^[13] Hazardous decomposition products, particularly under fire conditions, include carbon monoxide (CO), carbon dioxide (CO₂), and hydrogen bromide (HBr) gas.^{[7][12]}

Q5: What are the primary safety and handling precautions?

1,6-Dibromo-2-naphthol is an irritant. It can cause skin, eye, and respiratory irritation.^{[2][7]} Therefore, appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, must be worn.^[7] All handling should be performed in a well-ventilated area or a chemical fume hood to avoid inhalation of dust.^[7] After handling, wash hands and any exposed skin thoroughly.^[7]

Section 3: Troubleshooting Guide

This section addresses common issues encountered during experimentation that may be related to the compound's stability or purity.

Problem Observed	Potential Cause Related to Stability/Storage	Recommended Solution & Rationale
Reaction yields are lower than expected or inconsistent.	The compound may have partially degraded due to improper storage (exposure to air, moisture, or light), leading to a lower concentration of the active starting material.	Re-qualify the starting material by measuring its melting point or running a purity analysis (e.g., qNMR, LC-MS). If degraded, purify the material by recrystallization or use a fresh, properly stored batch.
Appearance of unexpected spots on TLC or peaks in LC-MS.	Formation of degradation by-products. Phenolic compounds can be susceptible to oxidation, which may form polymeric or other side products. [14]	Purify the starting material before use. For future storage of solutions, use de-gassed solvents and store under an inert atmosphere in the dark at a low temperature (e.g., 4 °C).
Compound appears clumped or has changed color significantly (e.g., turned dark brown/black).	This indicates significant moisture absorption and/or degradation.	The compound is likely unsuitable for most applications. It should be disposed of according to institutional hazardous waste procedures. [15] Purchase a fresh supply and ensure adherence to proper storage conditions.
Poor solubility in a solvent where it is reported to be soluble.	The presence of insoluble impurities or polymeric degradation products can hinder dissolution.	Attempt to filter the solution to remove insoluble matter. However, this may not remove all impurities. The most reliable approach is to purify the solid material by recrystallization or acquire a new batch.

Section 4: Experimental Protocols

Protocol 4.1: Handling and Preparation of a Standard Stock Solution

This protocol outlines the steps for preparing a stock solution of **1,6-Dibromo-2-naphthol** while minimizing the risk of degradation.

Materials:

- **1,6-Dibromo-2-naphthol**
- Anhydrous solvent (e.g., HPLC-grade Toluene, THF, or DMF)
- Inert gas (Argon or Nitrogen)
- Glassware (volumetric flask, vials), oven-dried
- Magnetic stirrer and stir bar
- Amber glass storage vials with PTFE-lined caps

Procedure:

- **Preparation:** Place all required glassware in an oven at 120 °C for at least 4 hours to ensure it is dry. Allow to cool to room temperature in a desiccator.
- **Weighing:** Weigh the required amount of **1,6-Dibromo-2-naphthol** directly into the volumetric flask. Perform this step swiftly to minimize exposure to atmospheric moisture.
- **Inerting:** Flush the flask containing the solid with an inert gas (argon or nitrogen) for 1-2 minutes.
- **Dissolution:** Add the anhydrous solvent to the flask via a syringe or cannula under a positive pressure of inert gas. Fill to approximately 90% of the final volume.
- **Mixing:** Add a magnetic stir bar and seal the flask. Stir the mixture until the solid is completely dissolved.

- **Final Volume:** Once dissolved, carefully add the solvent to reach the calibration mark on the volumetric flask.
- **Storage:** Aliquot the solution into amber glass vials. Flush the headspace of each vial with inert gas before sealing tightly with a PTFE-lined cap.
- **Labeling & Storage:** Label each vial clearly with the compound name, concentration, solvent, and date of preparation. Store the vials in a cool, dark place (e.g., a refrigerator at 4 °C).

Section 5: Visual Guides

The following diagrams provide visual workflows for assessing compound quality and understanding its chemical stability profile.

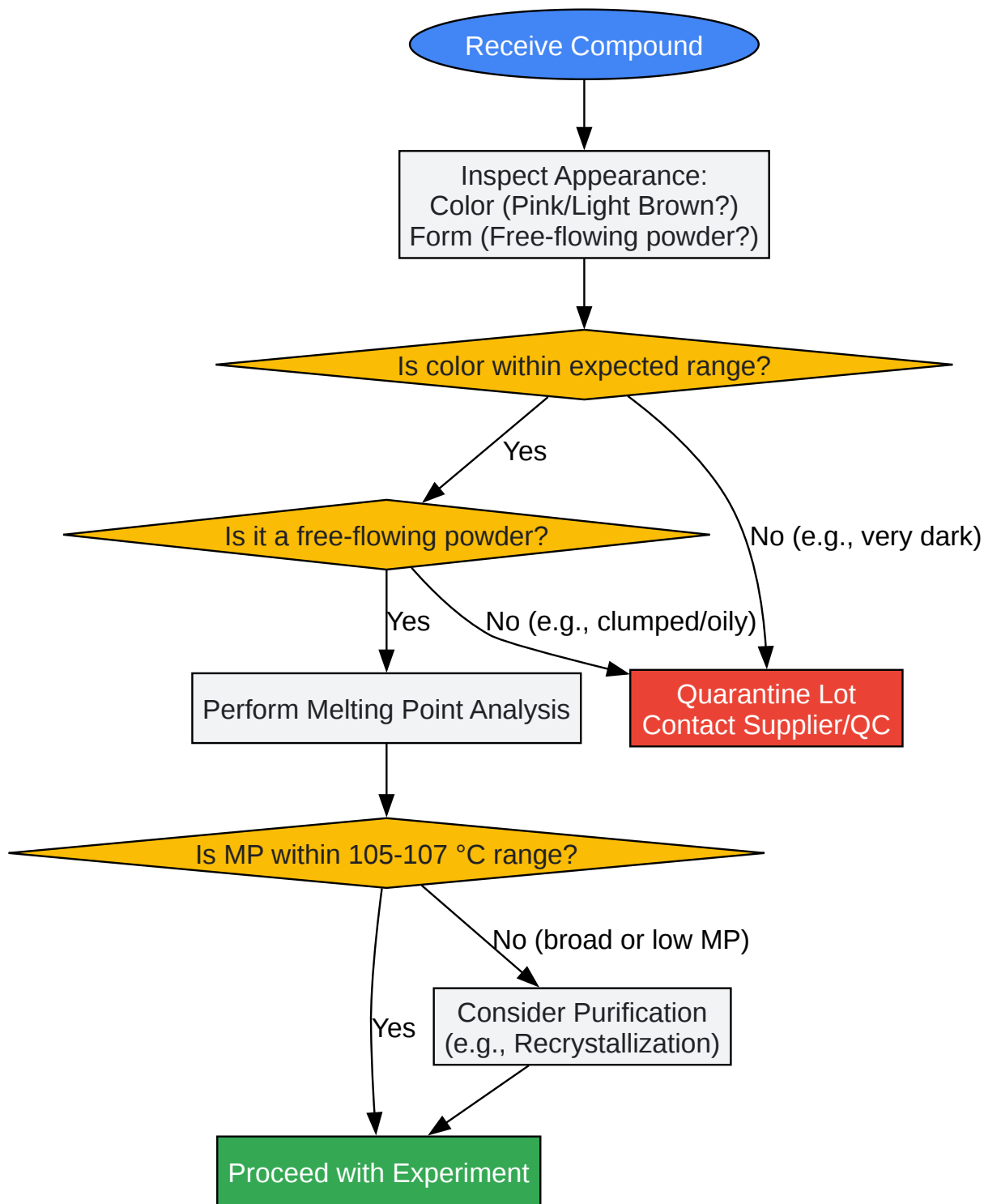


Diagram 1: Quality Assessment Workflow for Received 1,6-Dibromo-2-naphthol

[Click to download full resolution via product page](#)

Caption: Workflow for assessing the quality of **1,6-Dibromo-2-naphthol** upon receipt.

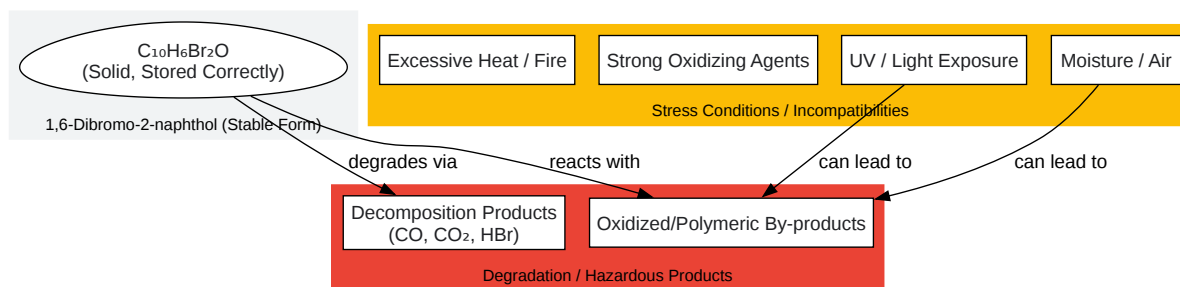


Diagram 2: Stability and Incompatibility Profile

[Click to download full resolution via product page](#)

Caption: Key incompatibilities and degradation pathways for **1,6-Dibromo-2-naphthol**.

Section 6: References

- Fisher Scientific. (2009). SAFETY DATA SHEET: **1,6-Dibromo-2-Naphthol**, 99%. --INVALID-LINK-- (Note: Direct link to specific SDS may vary; search by product name/CAS on the site).
- PubChem. 2-Naphthol, 1,6-dibromo- (CID 27768). National Center for Biotechnology Information. --INVALID-LINK--
- Sigma-Aldrich. (Date not available). SAFETY DATA SHEET: 2-Naphthol. --INVALID-LINK-- (Note: This is for the parent compound, 2-naphthol, cited for general properties like light sensitivity).
- Chongqing Chemdad Co., Ltd. **1,6-Dibromo-2-naphthol**. --INVALID-LINK--
- Haz-Map. **1,6-Dibromo-2-naphthol**. U.S. National Library of Medicine. --INVALID-LINK-- (Note: Search for the specific agent on the Haz-Map website).
- ChemicalBook. **1,6-Dibromo-2-naphthol** CAS 16239-18-2. --INVALID-LINK--

- Organic Syntheses. 6-bromo-2-naphthol. --INVALID-LINK--
- Google Patents. (1970). US3546302A - Process for brominating phenols. --INVALID-LINK--
- VSNCHEM. VZ20753 **1,6-DIBROMO-2-NAPHTHOL**. --INVALID-LINK--
- ChemicalBook. Dibromo-1,1'-bi-2-naphthol - Safety Data Sheet. (Note: SDS for a related compound, illustrating general stability of dibromonaphthols). --INVALID-LINK--
- YouTube. (2024). Preparation of 6-Bromo-2-naphthol from 2-Naphthol. --INVALID-LINK-- (Note: Link is illustrative of a synthesis video).
- Google Patents. (1995). US5426243A - Process for preparing 1,6-dibromo-2-naphthylene compounds. --INVALID-LINK--
- Fisher Scientific. (2021). SAFETY DATA SHEET: 6,6-Dibromo-1,1'-bi-2-naphthol. --INVALID-LINK-- (Note: SDS for a related compound).
- Benchchem. Navigating the Safe Handling of Halogenated Aromatic Compounds. --INVALID-LINK-- (Note: General guide for the chemical class).
- EFSA Journal via PMC. (2023). Update of the risk assessment of brominated phenols and their derivatives in food. --INVALID-LINK--
- PubMed. (2014). Oxidation of bromophenols and formation of brominated polymeric products of concern during water treatment with potassium permanganate. --INVALID-LINK--
- YouTube. (2023). Bromination of Phenols | Electrophilic aromatic substitution. --INVALID-LINK-- (Note: Link is illustrative of a reaction mechanism video).
- Buckhorn Cliffs. Organizing and Protecting Long-Term Chemical Compounds. --INVALID-LINK--
- YouTube. (2022). Bromination of Phenols. --INVALID-LINK-- (Note: Link is illustrative of a reaction mechanism video).
- University of St Andrews. Safe Storage of Hazardous Chemicals in Stockrooms, Workshops and Laboratories. --INVALID-LINK--

- LookChem. **1,6-Dibromo-2-naphthol**. --INVALID-LINK--
- ECHEMI. 6-Bromo-2-naphthalenol SDS, 15231-91-1 Safety Data Sheets. --INVALID-LINK--
- ChemSynthesis. **1,6-dibromo-2-naphthol**. --INVALID-LINK--
- Lab Pro Inc. **1,6-Dibromo-2-naphthol**, 25G. --INVALID-LINK--
- Guidechem. What is 6-Bromo-2-naphthol and how is it synthesized?. --INVALID-LINK--
- Google Patents. (2000). EP0968163A1 - Process for the manufacture of 2-bromo-6-methoxynaphthalene. --INVALID-LINK--
- Fisher Scientific. **1,6-Dibromo-2-naphthol** 97.0+%, TCI America 25 g. --INVALID-LINK--
- Echemi. 1,6-Dibromo-2-naphthalenol. --INVALID-LINK--
- University College Cork. Guidance on Safe Storage of Chemicals in Laboratories. --INVALID-LINK--
- University of Waterloo. (2023). CHEMICAL STORAGE FACT SHEET. --INVALID-LINK--

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

1. echemi.com [echemi.com]
2. 2-Naphthol, 1,6-dibromo- | C₁₀H₆Br₂O | CID 27768 - PubChem [pubchem.ncbi.nlm.nih.gov]
3. 1,6-Dibromo-2-naphthol Two Chongqing Chemdad Co. , Ltd [chemdad.com]
4. chemsynthesis.com [chemsynthesis.com]
5. 1,6-Dibromo-2-naphthol CAS#: 16239-18-2 [m.chemicalbook.com]
6. Page loading... [guidechem.com]

- 7. fishersci.com [fishersci.com]
- 8. echemi.com [echemi.com]
- 9. Organizing and Protecting Long-Term Chemical Compounds [buckhorncliffs.com]
- 10. Organic Syntheses Procedure [orgsyn.org]
- 11. US3546302A - Process for brominating phenols - Google Patents [patents.google.com]
- 12. chemicalbook.com [chemicalbook.com]
- 13. safety.admin.cam.ac.uk [safety.admin.cam.ac.uk]
- 14. Oxidation of bromophenols and formation of brominated polymeric products of concern during water treatment with potassium permanganate - PubMed [pubmed.ncbi.nlm.nih.gov]
- 15. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Stability and storage conditions for 1,6-Dibromo-2-naphthol]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b094854#stability-and-storage-conditions-for-1-6-dibromo-2-naphthol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com